

Application Note: Identification of Calcium Tartrate in Urinary Calculi

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Compound of Interest		
Compound Name:	Calcium tartrate	
Cat. No.:	B035300	Get Quote

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Introduction

Urinary calculi, or kidney stones, are crystalline structures that form in the urinary tract. While the majority of stones are composed of calcium oxalate, calcium phosphate, uric acid, or struvite, rare compositions can occur. **Calcium tartrate** tetrahydrate is a very uncommon type of urinary calculus that has been identified in a small number of cases.[1] Accurate identification of all stone components is crucial for determining the underlying etiology and guiding appropriate patient management and preventative measures. This application note provides a detailed protocol for the identification of **calcium tartrate** in urinary calculi using modern analytical techniques.

Audience: This document is intended for researchers, scientists, and drug development professionals involved in the analysis of urinary calculi.

Etiology of Calcium Tartrate Stones

The formation of **calcium tartrate** stones is not fully understood, but some evidence suggests a link to high dietary intake of tartrate, often through supplements.[2] Cases have been reported in patients consuming supplements containing L-carnitine tartrate or choline bitartrate. [2] Therefore, identifying **calcium tartrate** as a component of a urinary stone can provide critical insight into a patient's dietary habits and potential causative factors.



Analytical Techniques for Identification

The primary methods for the accurate identification of crystalline components in urinary calculi are Fourier Transform Infrared (FTIR) Spectroscopy and X-ray Diffraction (XRD). Chemical analysis, while historically used, is less specific and generally not recommended for definitive identification of complex or rare stone types.[3][4]

Data Presentation: Characteristic Analytical Data for Calcium Tartrate Tetrahydrate

The following table summarizes the key analytical data for the identification of **calcium tartrate** tetrahydrate.

Analytical Technique	Parameter	Characteristic Value/Observation
FTIR Spectroscopy	Characteristic Absorption Peaks (cm ⁻¹)	3478, 3368, 1599, 630[1]
X-ray Diffraction	Crystal System	Orthorhombic[5]
Lattice Parameters (Å)	a = 9.45900, b = 6.46400, c = 5.39600[5]	

Experimental Protocols Sample Preparation

Proper sample preparation is critical for accurate analysis.

- Stone Collection and Cleaning: The submitted urinary calculus should be rinsed with deionized water to remove any blood or tissue debris. The stone should then be thoroughly dried in an oven at a low temperature (e.g., 60°C) or in a desiccator.[6]
- Homogenization: A representative portion of the stone, or the entire stone if small, should be
 crushed into a fine, homogeneous powder using an agate mortar and pestle.[6][7] If the
 stone is large or appears heterogeneous, it is advisable to analyze the nucleus and outer
 layers separately.[6]



Protocol for FTIR Spectroscopy Analysis

FTIR spectroscopy is a rapid and reliable method for identifying the molecular composition of urinary calculi.[3]

- Sample Preparation for FTIR:
 - Take approximately 1-2 mg of the powdered stone sample.
 - Add 100-200 mg of dry, infrared-grade potassium bromide (KBr).
 - Mix the sample and KBr thoroughly in an agate mortar.
 - Press the mixture in a pellet-press at approximately 10 tons/cm² to form a transparent or semi-transparent pellet.[3]
 - Alternatively, for Attenuated Total Reflectance (ATR)-FTIR, place a small amount of the powdered sample directly onto the ATR crystal.
- Data Acquisition:
 - Place the KBr pellet or the ATR accessory with the sample into the FTIR spectrometer.
 - Collect a background spectrum of the empty sample compartment (for KBr pellet) or the clean ATR crystal.
 - Collect the sample spectrum over the range of 4000 to 400 cm⁻¹.[3][6]
 - Typically, 16 to 32 scans are co-added at a resolution of 4 cm⁻¹ to obtain a high-quality spectrum.[3]
- Data Analysis:
 - Compare the acquired spectrum to a reference library of urinary stone components.
 - The presence of **calcium tartrate** tetrahydrate is confirmed by matching the sample spectrum to a reference spectrum of **calcium tartrate** tetrahydrate or by identifying its characteristic absorption peaks at approximately 3478, 3368, 1599, and 630 cm⁻¹.[1]



Protocol for X-ray Diffraction (XRD) Analysis

XRD is the gold standard for identifying the crystalline structure of materials and is highly effective for urinary stone analysis.[8]

- Sample Preparation for XRD:
 - Mount the finely powdered stone sample onto a low-background sample holder.
 - Ensure the surface of the powder is flat and level with the surface of the holder.
- Data Acquisition:
 - Place the sample holder into the X-ray diffractometer.
 - Set the instrument parameters. A typical setup uses CuKα radiation.
 - Scan the sample over a range of 2θ angles (e.g., 5° to 70°).
- Data Analysis:
 - The resulting diffraction pattern should be processed to identify the peak positions (2θ) and their relative intensities.
 - The pattern is then compared to a database of known crystalline phases, such as the Joint Committee on Powder Diffraction Standards (JCPDS) database.
 - Identification of calcium tartrate tetrahydrate is confirmed by matching the experimental diffraction pattern to the reference pattern for this compound, which corresponds to an orthorhombic crystal structure.[5]

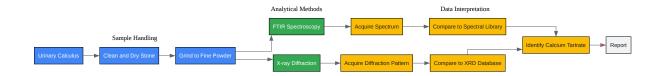
Protocol for Qualitative Chemical Analysis

Chemical analysis methods are generally less specific than instrumental techniques like FTIR and XRD for identifying mixed or rare stone components.[4] However, they can provide some preliminary information. There is no widely established specific qualitative chemical test for tartrate in routine urinary stone analysis kits. General tests for calcium can be performed.



- · Test for Calcium:
 - Dissolve a small amount of the powdered stone in dilute hydrochloric acid.
 - Add a solution of ammonium oxalate.
 - The formation of a white precipitate indicates the presence of calcium.[9]

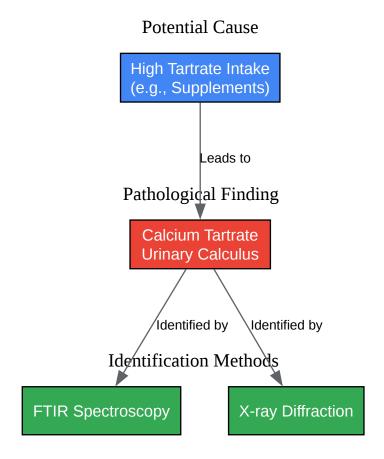
Visualizations



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Caption: Workflow for the identification of calcium tartrate in urinary calculi.





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Caption: Logical relationship between cause, finding, and identification methods.

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